

MRL-650: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: MRL-650

Cat. No.: B8511984

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This document provides detailed application notes and protocols for **MRL-650**, a potent and selective cannabinoid receptor 1 (CB1) inverse agonist, intended for researchers, scientists, and drug development professionals. **MRL-650**, also known as CB1 inverse agonist 1, is a valuable tool for investigating the endocannabinoid system and its role in various physiological processes.

Product Information

MRL-650 is a research chemical with high affinity and selectivity for the CB1 receptor over the CB2 receptor. Its inverse agonist activity allows for the study of the constitutive activity of the CB1 receptor and the downstream signaling pathways it modulates.

Table 1: Chemical and Physical Properties of **MRL-650**

Property	Value
Synonyms	CB1 inverse agonist 1
CAS Number	852315-00-5
Molecular Formula	C ₂₅ H ₁₈ Cl ₃ N ₃ O ₃
Molecular Weight	514.79 g/mol
Purity	Typically ≥95%
Solubility	Soluble in DMSO

Supplier and Purchasing Information

MRL-650 is available from various chemical suppliers catering to the research community. It is important to note that this compound is for research use only (RUO) and not for human or veterinary use.

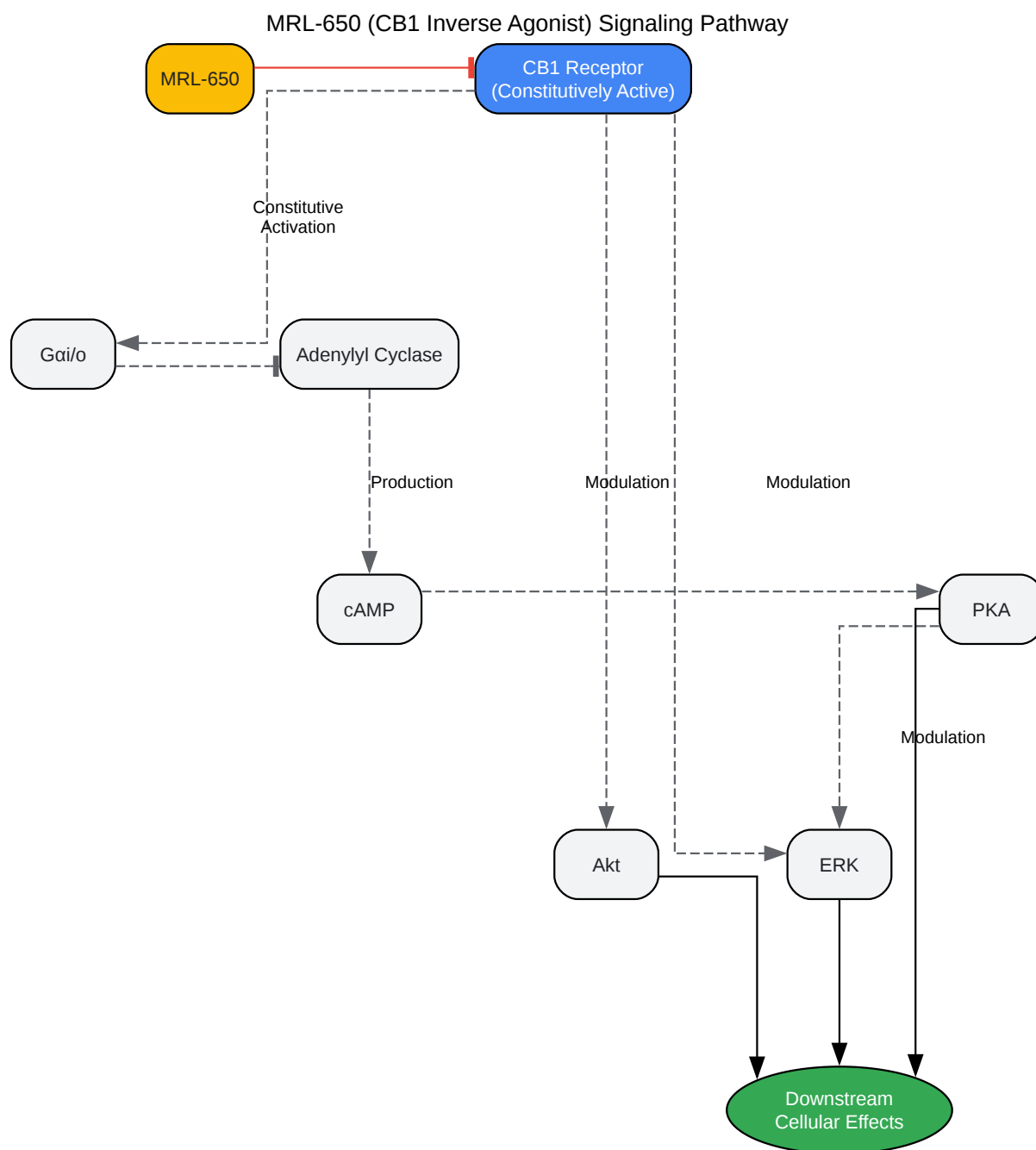
Table 2: **MRL-650** Supplier and Purchasing Details

Supplier	Product Name	Catalog Number	Purity	Quantity	Price (USD)
MedchemExpress	MRL-650	HY-135280	>98%	10 mM * 1 mL	\$57.00
5 mg	\$105.00				
10 mg	\$175.00				
50 mg	\$525.00				
100 mg	\$875.00				
CP Lab Safety	MRL-650	Not specified	95%	5 mg	Contact for price
Molnova	CB1 inverse agonist 1	M32826	Not specified	Not specified	Contact for price
TargetMol	CB1 inverse agonist 1	T5M32826	>98%	10 mM * 1 mL	\$57.00
5 mg	\$105.00				
10 mg	\$175.00				
50 mg	\$525.00				
100 mg	\$875.00				

Note: Prices are subject to change and may not include shipping and handling fees. Please contact the suppliers directly for the most current pricing and availability.

Signaling Pathway

MRL-650, as a CB1 receptor inverse agonist, binds to the CB1 receptor and reduces its basal, constitutive activity. This is distinct from a neutral antagonist, which would only block the effects of an agonist. The CB1 receptor is a G-protein coupled receptor (GPCR) that primarily couples to the inhibitory G-protein, Gai/o.



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